

Personal protective equipment for handling Ethyl linoleate-13C18

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Compound of Interest

Compound Name: Ethyl linoleate-13C18

Cat. No.: B3026068

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Essential Safety and Handling Guide for Ethyl Linoleate-13C18

This guide provides crucial safety and logistical information for the handling and disposal of **Ethyl linoleate-13C18**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure the safe execution of experimental work.

Physicochemical and Hazard Information

A summary of the key quantitative data and hazard classifications for Ethyl linoleate and its 13C18 labeled form is presented below. Note that safety classifications may vary depending on the supplier and if the compound is supplied in a solvent.



Property	Ethyl Linoleate	Linoleic Acid-13C18 ethyl ester (in solvent)
CAS Number	544-35-4[1]	Not explicitly available
Molecular Formula	C20H36O2	13C18C2H36O2
Boiling Point	224 °C @ 23 hPa[2]	Not available
Density	0.876 g/cm3 @ 25 °C[2]	Not available
Flash Point	113 °C (closed cup)	Not available
GHS Classification	Causes skin irritation[1][3]	Highly flammable liquid and vapor[4]
Hazard Statements	H315: Causes skin irritation[3]	H225: Highly flammable liquid and vapor[4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following experimental protocol is mandatory for the safe handling of **Ethyl linoleate-13C18**.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear safety glasses with side shields, chemical splash goggles, or a full-face shield. An emergency eye wash station must be readily accessible.[1]
- Skin Protection:
 - Wear a lab coat.[1]
 - Impervious gloves, such as nitrile gloves, are required. Inspect gloves for integrity before each use.[1]
 - Avoid wearing protective garments in common areas.[1]



Respiratory Protection: Generally not required for standard laboratory operations. However,
if there is a risk of aerosol formation or for spill cleanup, a tight-fitting full-face respirator with
HEPA filters should be used.[1]

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the material as a flammable liquid.
- Ensure that all containers are kept tightly closed when not in use.[4]
- Use explosion-proof electrical, ventilating, and lighting equipment if large quantities of the flammable solution are being handled.[4]
- Ground and bond containers and receiving equipment to prevent static discharge.[4]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that the work area is clean and uncluttered.
- Dispensing:
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[4]
 - When transferring, cover all containers for solutions to minimize vapors.
 - For the flammable form, use only non-sparking tools.
- Post-Handling:
 - Wash hands thoroughly after handling the substance.[1][3]
 - Decontaminate all work surfaces after use.
 - Take off contaminated clothing and wash it before reuse.[1][3]



Disposal Plan: Waste Management Protocol

Proper disposal of **Ethyl linoleate-13C18** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Collect all waste containing Ethyl linoleate-13C18, including unused material, contaminated consumables (e.g., pipette tips, gloves), and rinsates, in a designated, properly labeled, and sealed waste container.
 - The waste container should be clearly marked with the chemical name ("**Ethyl linoleate-13C18**") and relevant hazard symbols (e.g., "Flammable Liquid," "Irritant").
- Container Management:
 - Do not dispose of the chemical in drains or with general laboratory waste.[2]
 - Place absorbed spill material into a suitable clean, dry, closed container for disposal.
- Institutional Guidelines: Follow all local, state, and federal regulations for the disposal of chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Emergency Procedures

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[1]
- In Case of Eye Contact: Rinse the eyes with plenty of water. If contact lenses are present, remove them.[2]
- In Case of Ingestion: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[2]
- In Case of Inhalation: Move the person to fresh air.[2]
- · In Case of a Spill:

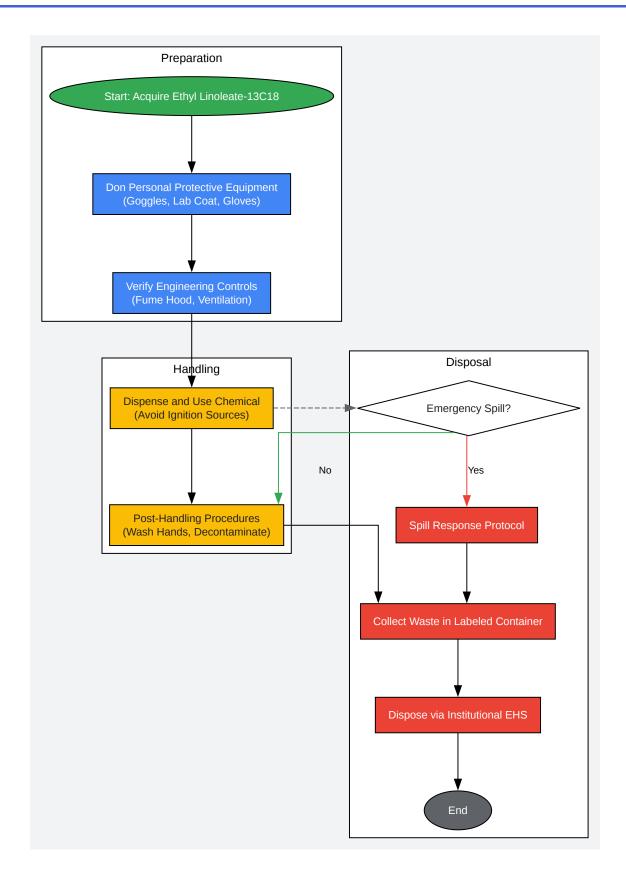




- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- o Absorb the spill with an inert, non-combustible material (e.g., sand, diatomite, universal binders).
- Collect the absorbed material and place it in a sealed container for disposal.

Visual Workflow for Handling and Disposal





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Caption: Workflow for safe handling and disposal of **Ethyl Linoleate-13C18**.



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